

# Application Note and Protocol: Characterization of Lipid Nanoparticles using Dynamic Light Scattering

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## Compound of Interest

Compound Name: Lipid PPz-2R1

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## Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the delivery of therapeutics, most notably for nucleic acids such as mRNA and siRNA.[1][2][3] The physicochemical properties of LNPs, including their size, polydispersity, and surface charge, are critical quality attributes (CQAs) that significantly influence their stability, biodistribution, and transfection efficiency.[4][5][6] Dynamic Light Scattering (DLS) is a non-invasive analytical technique widely employed for the rapid and accurate determination of these key parameters.[4][7] This document provides a detailed protocol for the characterization of lipid nanoparticles, using the hypothetical "**Lipid PPz-2R1** LNPs" as an example, by DLS to measure particle size (Z-average diameter), polydispersity index (PDI), and zeta potential.

## Principle of Dynamic Light Scattering

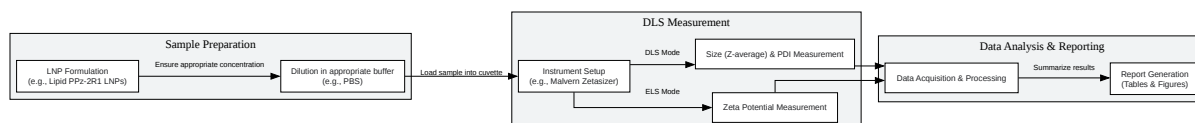
Dynamic Light Scattering (DLS), also known as Photon Correlation Spectroscopy (PCS), measures the time-dependent fluctuations in the intensity of scattered light from particles undergoing Brownian motion in a liquid suspension. Larger particles move more slowly than smaller particles, resulting in slower fluctuations in scattered light intensity. By analyzing these fluctuations, the hydrodynamic diameter of the particles can be determined. The polydispersity

index (PDI) is a measure of the width of the particle size distribution. A lower PDI value indicates a more monodisperse and uniform sample.

Electrophoretic Light Scattering (ELS) is a technique often integrated into DLS instruments to measure the zeta potential of particles.[8][9] An electric field is applied across the sample, causing charged particles to move. The velocity of this movement is measured by detecting the Doppler shift in the scattered light, which is then used to calculate the zeta potential, a measure of the magnitude of the electrostatic charge on the particle surface.[9]

## Experimental Workflow

The following diagram illustrates the general workflow for the characterization of LNPs using DLS.



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